

Personal protective equipment for handling BMS-191011

Author: BenchChem Technical Support Team. Date: December 2025



Essential Safety and Handling Guide for BMS- 191011

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **BMS-191011**. It is intended for researchers, scientists, and professionals in drug development to ensure the safe and effective use of this compound in a laboratory setting.

Physicochemical and Safety Data

The following tables summarize the key quantitative data for **BMS-191011**, compiled from various suppliers.

Table 1: Chemical and Physical Properties

Property	Value	
Molecular Formula	C16H10ClF3N2O3	
Molecular Weight	370.71 g/mol	
CAS Number	202821-81-6	
Appearance	White solid	
Purity	>95% to ≥98% (HPLC)[1]	



Table 2: Solubility Data

Solvent	Concentration	
DMSO	100 mM[1] or 125 mg/mL (337.19 mM)[2]	
Ethanol	15 mM[1] or 3 mg/mL[3]	
DMF	10 mg/mL[3]	
DMSO:PBS (pH 7.2) (1:1)	0.3 mg/mL[3]	

Table 3: Storage and Stability

Condition	Temperature	Duration
Solid (Powder)	Room Temperature or -20°C	≥ 2 years[3]
In Solvent	-20°C	Up to 1 month[1]
-80°C	Up to 1 year[2]	
Shipping	Ambient Temperature	Stable for shipping[1]

Personal Protective Equipment (PPE)

Standard laboratory PPE is required to minimize exposure and ensure safety.

- Eye Protection: Chemical safety goggles or a face shield should be worn, especially when handling the solid compound or solutions, to protect against splashes.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) are mandatory. Dispose of contaminated gloves after use.
- Body Protection: A laboratory coat must be worn. Ensure it is kept clean and worn buttoned.
- Footwear: Closed-toe shoes are essential to protect from chemical spills.
- Respiratory Protection: If handling large quantities of the powder or if there is a risk of aerosol formation, a NIOSH-approved respirator may be necessary. Work should be



conducted in a well-ventilated area, preferably a fume hood.

Operational Plan: Handling and Experimental Protocol

Workflow for Handling BMS-191011



Preparation Review SDS and Protocols Don Personal Protective Equipment (PPE) Prepare Weighing and Reconstitution Area Use Weigh BMS-191011 Powder Reconstitute in Appropriate Solvent Perform Experiment Disposal Segregate Waste (Solid, Liquid, Sharps) Label Waste Containers Dispose According to Institutional Guidelines

BMS-191011 Handling Workflow

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Caption: A flowchart outlining the key steps for the safe handling of **BMS-191011**, from preparation to disposal.

Experimental Protocol: Preparation of Stock Solutions

- Preparation: Before handling, ensure all necessary PPE is donned. Prepare the work area, preferably in a chemical fume hood, by cleaning the surfaces and gathering all necessary equipment (e.g., analytical balance, vials, appropriate solvents, vortex mixer).
- Weighing: Carefully weigh the desired amount of BMS-191011 powder using an analytical balance. Avoid creating dust.
- Solubilization: Add the appropriate solvent to the vial containing the BMS-191011 powder.
 For example, to prepare a 100 mM stock solution in DMSO, add the calculated volume of DMSO.
- Mixing: Vortex the solution until the BMS-191011 is completely dissolved. Gentle warming
 may be applied if necessary, but check for compound stability at higher temperatures.
- Storage: If not for immediate use, store the stock solution at -20°C for up to one month or at -80°C for longer-term storage.[1][2] Before use, allow the solution to equilibrate to room temperature and ensure no precipitation has occurred.[1]

Disposal Plan

All waste materials contaminated with **BMS-191011** must be disposed of as hazardous chemical waste.

- Solid Waste: Unused BMS-191011 powder and any contaminated items (e.g., weigh boats, pipette tips, gloves) should be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions of BMS-191011 and solvent washes should be collected in a separate, sealed, and labeled hazardous waste container for liquid chemical waste. Do not pour down the drain.



- Sharps: Any contaminated needles or other sharps must be disposed of in a designated sharps container.
- Decontamination: All work surfaces and equipment should be thoroughly decontaminated with an appropriate solvent (e.g., 70% ethanol) after use.

Consult and adhere to your institution's specific guidelines for hazardous waste disposal.

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- To cite this document: BenchChem. [Personal protective equipment for handling BMS-191011]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1667175#personal-protective-equipment-for-handling-bms-191011]

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